

# Disodium Citrate Solubility: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disodium citrate

Cat. No.: B093818

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This technical guide provides an in-depth analysis of the solubility of **disodium citrate** in water and ethanol. Designed for researchers, scientists, and professionals in drug development, this document compiles quantitative data, detailed experimental protocols, and a visual representation of the solubility determination workflow. **Disodium citrate**, a sodium acid salt of citric acid, is utilized in various applications, including as an antioxidant, acidity regulator, and sequestrant in the food and pharmaceutical industries.[1][2] In pharmaceutical formulations, it can act as a buffering agent and a stabilizer.[3]

## Core Data: Solubility Profile

The solubility of **disodium citrate** is a critical parameter for its application in various formulations. The following table summarizes the quantitative solubility data in water and the qualitative data in ethanol.

Solvent	Temperature (°C)	Solubility	Citation
Water	20	26.31 g/100 mL (263.1 g/L)	[1][4]
Water	20	approx. 52.3 g/100 mL (523 g/L)	[3]
Water	25	50 g/100 mL	[4]
Ethanol (96%)	Not Specified	Practically Insoluble	[1][4][5]

Note: Discrepancies in reported aqueous solubility may arise from differences in experimental methodologies and the hydration state of the **disodium citrate** used (e.g., sesquihydrate).

## Experimental Protocol: Solubility Determination

The following is a generalized experimental protocol for determining the equilibrium solubility of **disodium citrate**, based on the widely used shake-flask method.

Objective: To determine the saturation solubility of **disodium citrate** in a given solvent (water or ethanol) at a specified temperature.

Materials:

- **Disodium citrate** (analytical grade)
- Solvent (deionized water or absolute ethanol)
- Thermostatically controlled shaker or water bath
- Calibrated analytical balance
- Volumetric flasks
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)

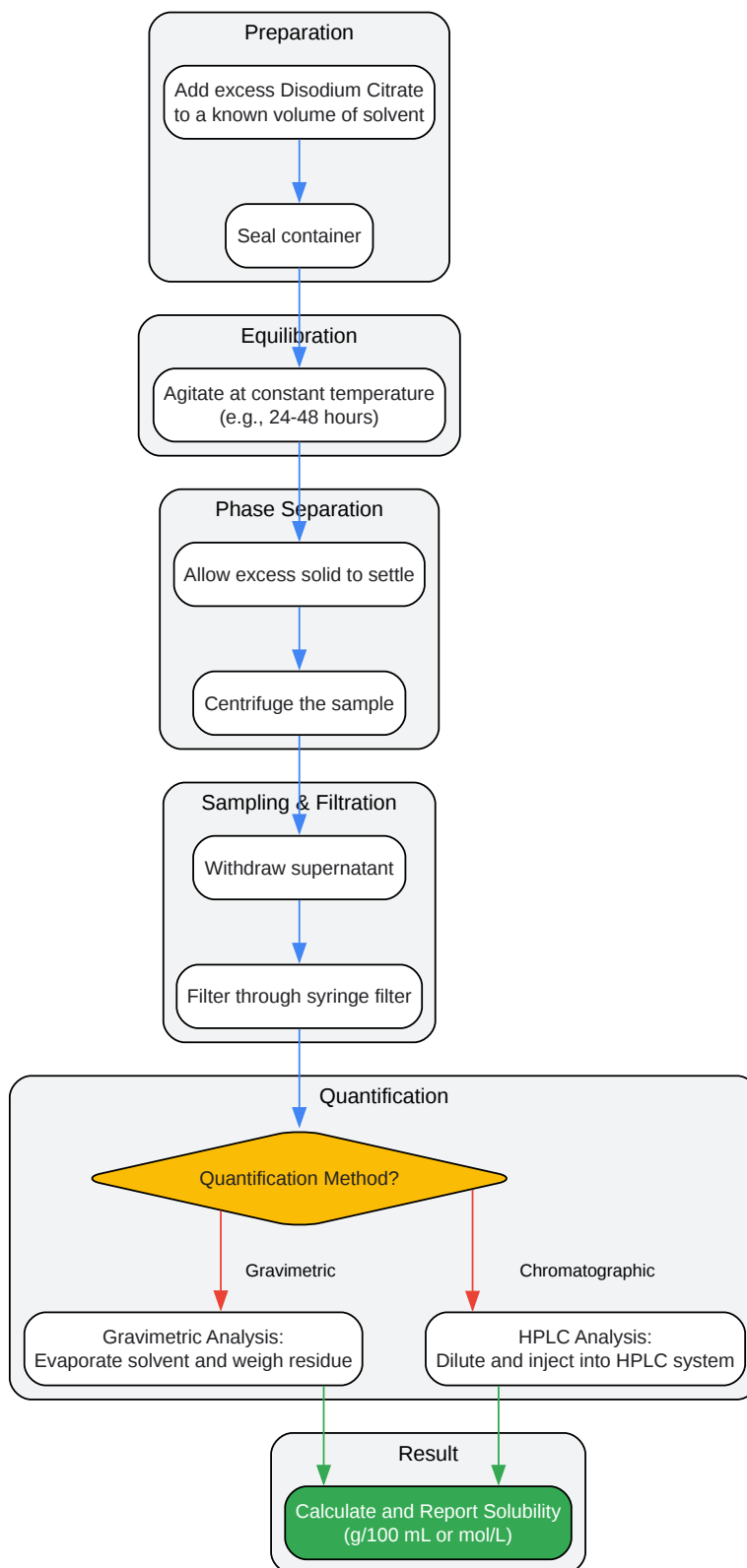
- Suitable analytical instrument for quantification (e.g., High-Performance Liquid Chromatography with UV or conductivity detection, or gravimetric analysis)

#### Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **disodium citrate** to a known volume of the solvent in a sealed container. This ensures that saturation is reached.
- Equilibration: Place the container in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation: After equilibration, allow the solution to stand undisturbed at the constant temperature to let the excess solid settle. To further separate the undissolved solid, centrifuge the sample at a high speed.
- Sample Withdrawal and Filtration: Carefully withdraw a clear aliquot of the supernatant using a syringe. Immediately filter the aliquot through a chemically inert syringe filter to remove any remaining solid particles.
- Quantification:
  - Gravimetric Method: Accurately weigh a specific volume of the clear filtrate. Evaporate the solvent under controlled conditions (e.g., in a drying oven) until a constant weight of the dried **disodium citrate** is achieved. The solubility can then be calculated as grams of solute per 100 mL of solvent.
  - Chromatographic Method (HPLC): Dilute the clear filtrate with a suitable mobile phase to a concentration within the calibrated range of the HPLC instrument. Analyze the sample to determine the concentration of **disodium citrate**. A pre-established calibration curve with standards of known concentrations is required for accurate quantification.
- Data Reporting: Express the solubility in standard units, such as g/100 mL or mol/L, and specify the temperature at which the measurement was conducted.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **disodium citrate**.



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Caption: Workflow for Determining **Disodium Citrate** Solubility.

This comprehensive guide provides essential data and methodologies for professionals working with **disodium citrate**. The provided information is crucial for formulation development, ensuring product stability, and achieving desired therapeutic outcomes.

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Address: 3281 E Guasti Rd

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